A Comprehensive Spectroscopic and Methodological Guide to 7-Methylindole-3-carboxaldehyde

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Compound of Interest

Compound Name:	*7-Methylindole-3-carboxaldehyde*
CAS No.:	*4771-50-0*
Cat. No.:	*B1296166*

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An In-depth Technical Resource for Researchers and Drug Development Professionals

This guide provides a detailed examination of the spectroscopic properties of **7-Methylindole-3-carboxaldehyde**, a key building block in medicinal chemistry and materials science.[1][2] As Senior Application Scientists, we present not just the data, but also the underlying principles and experimental rationale, ensuring a thorough understanding for researchers, scientists, and drug development professionals. This document is structured to offer a holistic view, from synthesis to detailed spectral analysis, grounded in established scientific principles.

Molecular and Spectroscopic Overview

7-Methylindole-3-carboxaldehyde ($C_{10}H_9NO$, Molar Mass: ≈159.18 g/mol) is an indole derivative with a methyl group at the 7-position and a carboxaldehyde group at the 3-position.[1][2][3] This substitution pattern critically influences its electronic properties and reactivity, making its precise characterization essential for its application in the synthesis of novel therapeutic agents and functional materials.

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This guide will delve into the three primary spectroscopic techniques used for the structural elucidation and quality control of this compound: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Synthesis of **7-Methylindole-3-carboxaldehyde**: The Vilsmeier-Haack Approach

The most common and efficient method for the synthesis of **7-Methylindole-3-carboxaldehyde** is the Vilsmeier-Haack reaction.[1] This electrophilic formylation reaction is a cornerstone of heterocyclic chemistry, valued for its reliability and scalability.

Experimental Protocol

A representative synthetic procedure is as follows:

- Reagent Preparation: In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, N,N-dimethylformamide (DMF) is cooled in an ice bath. Phosphorus oxychloride ($POCl_3$) is added dropwise with stirring to form the Vilsmeier reagent, an electrophilic iminium salt.

- Reaction with 7-Methylindole: A solution of 7-methylindole in DMF is then added slowly to the freshly prepared Vilsmeier reagent.

- Reaction Progression and Work-up: The reaction mixture is allowed to stir at room temperature, and its progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction is quenched by carefully pouring it onto crushed ice, followed by neutralization with a base such as sodium hydroxide or sodium carbonate to precipitate the crude product.

- Purification: The crude **7-Methylindole-3-carboxaldehyde** is collected by filtration, washed with water, and purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product as a crystalline solid.

Rationale Behind Experimental Choices

- Vilsmeier Reagent: The in situ formation of the Vilsmeier reagent from DMF and $POCl_3$ is crucial as it generates the reactive electrophile necessary for the formylation of the electron-

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rich indole ring.

- Inert Atmosphere: While not always strictly necessary, conducting the initial phase of the reaction under an inert atmosphere (e.g., nitrogen or argon) prevents the hydrolysis of the moisture-sensitive $POCl_3$ and the Vilsmeier reagent.
- Temperature Control: The initial cooling is essential to control the exothermic reaction between DMF and $POCl_3$. The subsequent reaction with 7-methylindole is typically performed at room temperature to ensure a controlled and selective formylation at the C3 position.
- Purification by Recrystallization: Recrystallization is a robust and cost-effective method for purifying solid organic compounds, effectively removing unreacted starting materials and by-products to yield a high-purity product suitable for spectroscopic analysis and further synthetic applications.

Spectroscopic Characterization

A multi-spectroscopic approach is essential for the unambiguous identification and purity assessment of **7-Methylindole-3-carboxaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed molecular structure of organic compounds in solution. Both ^{1}H and ^{13}C NMR provide critical information about the chemical environment of the individual atoms.

While a specific peer-reviewed publication with the complete NMR data for **7-Methylindole-3-carboxaldehyde** was not identified in the search, data for the closely related compound, 1-ethyl-7-methyl-1H-indole-3-carbaldehyde, provides a strong basis for interpretation. The primary difference will be the absence of the N-ethyl signals and the presence of a broad N-H proton signal in the spectrum of the title compound.

^{1}H NMR (Proton NMR) Analysis (Predicted and based on analogous compounds):

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Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment	Rationale
~11.0 - 12.0	br s	1H	N-H	The acidic proton on the indole nitrogen is typically deshielded and appears as a broad singlet.
~9.9 - 10.1	s	1H	-CHO	The aldehyde proton is highly deshielded due to the electronegativity of the oxygen atom and the anisotropic effect of the carbonyl group.
~8.1 - 8.3	d	1H	H-4	This proton is deshielded by the adjacent aldehyde group and the ring current of the indole system.
~7.7 - 7.9	s	1H	H-2	The proton at the 2-position of the indole ring typically appears as a singlet or a narrow doublet.
~7.1 - 7.3	t	1H	H-5	This proton is part of the benzene ring and

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				its chemical shift and multiplicity are influenced by the neighboring protons.
~7.0 - 7.2	d	1H	H-6	This proton is coupled to the H-5 proton.
~2.5	s	3H	$-CH_3$	The methyl protons at the 7-position are shielded and appear as a singlet.

^{13}C NMR (Carbon-13 NMR) Analysis (Predicted and based on analogous compounds):

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Chemical Shift (δ) (ppm)	Assignment	Rationale
~185	C=O	The carbonyl carbon of the aldehyde is significantly deshielded.
~138	C-7a	Quaternary carbon at the fusion of the two rings.
~137	C-2	The carbon at the 2-position of the indole ring.
~125	C-3a	Quaternary carbon adjacent to the nitrogen.
~124	C-4	Aromatic carbon deshielded by the aldehyde group.
~123	C-6	Aromatic carbon.
~121	C-5	Aromatic carbon.
~118	C-3	The carbon bearing the aldehyde group.
~110	C-7	The carbon bearing the methyl group.
~16	$-CH_3$	The methyl carbon.

Experimental Protocol for NMR Data Acquisition:

- Sample Preparation: A 5-10 mg sample of purified **7-Methylindole-3-carboxaldehyde** is dissolved in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) can be added as an internal standard (δ = 0.00 ppm).
- Instrument Setup: The NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).

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- Data Acquisition: Standard pulse sequences are used to acquire the ^{1}H and $^{13}C\{^{1}H\}$ NMR spectra. For ^{13}C NMR, a proton-decoupled experiment is typically performed to simplify the spectrum to a series of singlets.
- Data Processing: The raw data (Free Induction Decay - FID) is processed using Fourier transformation, followed by phasing and baseline correction to obtain the final spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Interpretation of the IR Spectrum of **7-Methylindole-3-carboxaldehyde**:

The IR spectrum of **7-Methylindole-3-carboxaldehyde** is expected to show the following characteristic absorption bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3300-3400 (broad)	N-H stretch	Indole N-H
~3100-3000	C-H stretch	Aromatic C-H
~2950-2850	C-H stretch	Methyl C-H
~2850 and ~2750	C-H stretch	Aldehyde C-H (Fermi resonance)
~1650-1680 (strong)	C=O stretch	Aldehyde C=O
~1600-1450	C=C stretch	Aromatic C=C
~1400-1300	C-H bend	Methyl C-H
~1200-1000	C-N stretch	Indole C-N

Data is based on typical ranges for these functional groups and the graphical spectrum available from the NIST WebBook.[3]

Experimental Protocol for IR Data Acquisition:

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- Sample Preparation: For a solid sample, a small amount of **7-Methylindole-3-carboxaldehyde** is finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, a spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.

- Data Acquisition: The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty sample compartment (or the ATR crystal) is recorded first and automatically subtracted from the sample spectrum.

- Data Analysis: The resulting spectrum is analyzed to identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound, which aids in its structural elucidation.

Interpretation of the Mass Spectrum of **7-Methylindole-3-carboxaldehyde**:

- Molecular Ion (M^+): The mass spectrum is expected to show a prominent molecular ion peak at an m/z corresponding to the molecular weight of the compound, which is approximately 159.

- Fragmentation Pattern: The fragmentation of the molecular ion can provide valuable structural information. Common fragmentation pathways for indole aldehydes include:

  - Loss of H·: A peak at m/z 158 $[M-1]^+$ due to the loss of a hydrogen radical from the aldehyde group.

  - Loss of CO: A peak at m/z 131 $[M-28]^+$ resulting from the loss of a carbon monoxide molecule from the aldehyde group.

  - Loss of CHO·: A peak at m/z 130 $[M-29]^+$ due to the loss of the entire formyl radical.

  - Further Fragmentations: The resulting fragment ions can undergo further fragmentation, leading to a characteristic pattern of peaks in the lower mass region of the spectrum.

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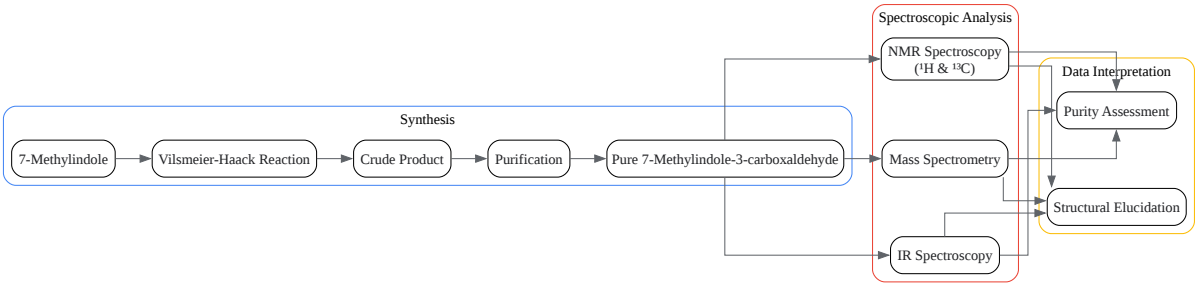
Experimental Protocol for Mass Spectrometry Data Acquisition:

- Sample Introduction: A dilute solution of the sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: The sample molecules are ionized using a suitable technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.

Data Visualization and Workflow

To provide a clear overview of the analytical workflow for the characterization of **7-Methylindole-3-carboxaldehyde**, the following diagrams illustrate the key processes.



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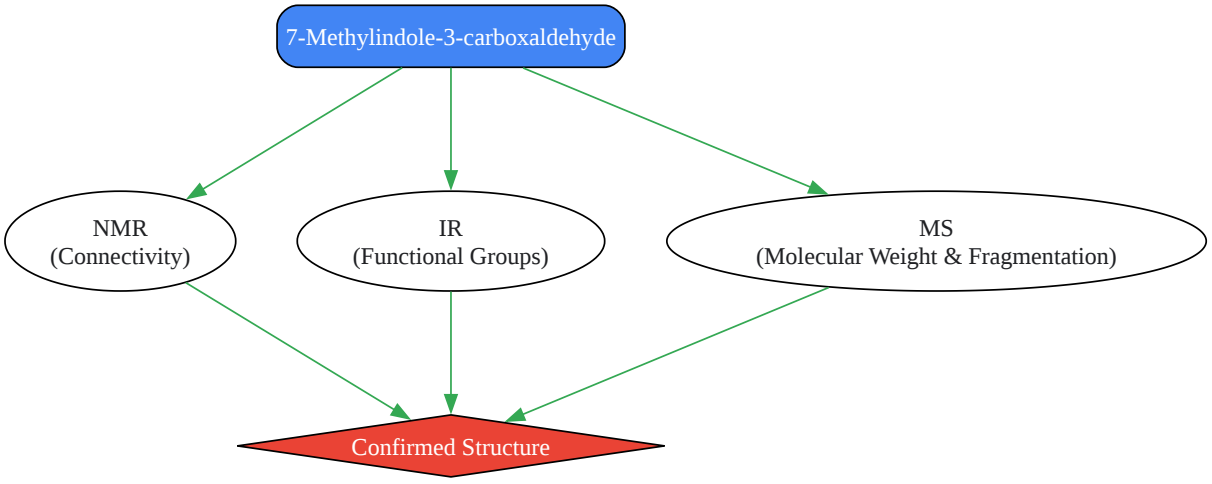
Caption: Workflow for the synthesis and spectroscopic characterization.



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Caption: Integration of spectroscopic data for structural confirmation.

Conclusion

The comprehensive spectroscopic analysis of **7-Methylindole-3-carboxaldehyde**, employing NMR, IR, and MS, provides a robust framework for its unequivocal identification and quality assessment. This guide has outlined the key spectral features, the rationale behind the experimental methodologies, and a clear workflow for researchers. A thorough understanding of these spectroscopic signatures is paramount for the successful application of this versatile molecule in the development of novel pharmaceuticals and advanced materials.

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